

(-)-Matairesinol as a reference standard for phytochemical analysis

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Compound of Interest

Compound Name: (-)-Matairesinol

Cat. No.: B191791

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Application Notes: (-)-Matairesinol as a Reference Standard

For Researchers, Scientists, and Drug Development Professionals

Introduction

(-)-Matairesinol is a dibenzylbutyrolactone lignan, a class of polyphenolic phytoestrogens found in a wide variety of plants, including seeds (flaxseed, sesame), whole grains, vegetables, and fruits.^{[1][2]} It is a precursor to the mammalian enterolignan enterolactone, which is produced by intestinal microflora. Due to its significant biological activities, including antioxidant, anti-inflammatory, anti-angiogenic, and potential anticancer properties, (-)-Matairesinol is a compound of high interest in phytochemical, pharmacological, and drug development research.^{[3][4][5]}

The use of a well-characterized, high-purity reference standard is critical for the accurate identification and quantification of (-)-Matairesinol in various matrices.^[6] This document provides detailed application notes and protocols for the use of (-)-Matairesinol as a reference standard in phytochemical analysis, primarily focusing on High-Performance Liquid Chromatography (HPLC).

Physicochemical Properties of (-)-Matairesinol

A thorough understanding of the physicochemical properties of a reference standard is essential for its proper handling, storage, and use in analytical method development.

Property	Value	Reference(s)
IUPAC Name	(3R,4R)-3,4-bis[(4-hydroxy-3-methoxyphenyl)methyl]oxolan-2-one	[1]
CAS Number	580-72-3	[1]
Molecular Formula	C ₂₀ H ₂₂ O ₆	[1]
Molecular Weight	358.4 g/mol	[1]
Appearance	White to off-white solid/powder	[1] [7]
Melting Point	119 °C	[1] [8]
UV λ _{max}	230, 282 nm	[9]
Solubility	Soluble in: DMF (30 mg/mL), DMSO (30 mg/mL), Ethanol (1 mg/mL). Sparingly soluble in: Ethanol. Practically insoluble in: Water.	[1] [9]
Storage	Store at -20°C in a well-closed container, protected from light. Prepare solutions fresh; if stock solutions are necessary, store in aliquots at -20°C for up to two weeks.	[10]

Experimental Protocols

Protocol for Quantification of (-)-Matairesinol by HPLC

This protocol provides a general method for the quantification of **(-)-Matairesinol** in plant extracts. Optimization may be necessary depending on the sample matrix and instrumentation.

A. Reagents and Materials

- **(-)-Matairesinol** Reference Standard ($\geq 95\%$ purity)
- HPLC-grade Methanol
- HPLC-grade Acetonitrile
- HPLC-grade Water
- Trifluoroacetic acid (TFA) or Acetic Acid
- Plant material (dried and powdered)
- 0.45 μm or 0.22 μm Syringe Filters

B. Preparation of Standard Solutions

- Stock Solution (e.g., 1000 $\mu\text{g}/\text{mL}$): Accurately weigh 10 mg of **(-)-Matairesinol** reference standard and dissolve it in 10.0 mL of methanol in a volumetric flask.
- Calibration Standards: Perform serial dilutions of the stock solution with the mobile phase to prepare a series of calibration standards (e.g., 1, 5, 10, 25, 50, 100 $\mu\text{g}/\text{mL}$).[\[11\]](#)
- Filter each standard solution through a 0.45 μm syringe filter before injection.[\[12\]](#)

C. Sample Preparation (General Plant Extract)

- Extraction: Accurately weigh 1.0 g of the powdered plant material. Add 20 mL of 80% methanol and extract using sonication for 30-60 minutes.[\[12\]](#) For some samples, acid hydrolysis may be required to free conjugated lignans.[\[13\]](#)
- Centrifugation: Centrifuge the mixture at 4000 rpm for 15 minutes and collect the supernatant.[\[12\]](#)
- Evaporation: Combine the supernatants (if extraction is repeated) and evaporate to dryness under reduced pressure.

- Reconstitution: Reconstitute the dried extract in a known volume (e.g., 5.0 mL) of the initial mobile phase.
- Filtration: Filter the reconstituted extract through a 0.45 µm syringe filter into an HPLC vial.
[\[12\]](#)

D. HPLC Conditions

Parameter	Recommended Condition
Column	C18 reversed-phase (e.g., 4.6 x 250 mm, 5 µm) [4]
Mobile Phase	A: Water with 0.1% TFA or 0.5% Acetic Acid B: Acetonitrile [11]
Gradient	Start with 5-20% B, increase linearly to 95% B over 30-60 min. [11]
Flow Rate	0.8 - 1.0 mL/min [13]
Detection	UV at 280 nm [4] [12]
Injection Volume	10 - 20 µL [4]
Column Temp.	Ambient or 25-30 °C

E. Data Analysis

- Generate a calibration curve by plotting the peak area of the **(-)-Matairesinol** standard against its concentration.
[\[12\]](#)
- Determine the linearity of the curve using the coefficient of determination ($R^2 \geq 0.995$).
- Inject the prepared sample extract.
- Identify the **(-)-Matairesinol** peak in the sample chromatogram by comparing its retention time with that of the reference standard.

- Quantify the amount of **(-)-Matairesinol** in the sample using the regression equation from the calibration curve.

Quantitative Data

The concentration of **(-)-Matairesinol** can vary significantly among different plant species and food products. The following table summarizes reported concentrations from various sources.

Plant/Food Source	Concentration of (-)-Matairesinol (μ g/100 g)	Analytical Method	Reference(s)
Flaxseed	7000 - 28500 (7-28.5 μ g/g)	HPLC-Coulometric Detection	[13]
Sesame Seeds	High concentration (unspecified value)	LC-MS/MS	[14]
Red Wine	91 (μ g/100 ml)	LC-MS/MS	[14]
Brassica Vegetables	185 - 2321 (total lignans)	LC-MS/MS	[14]
Grain Products	7 - 764 (total lignans)	LC-MS/MS	[14]

Note: Some studies report total lignan content, where **(-)-Matairesinol** is a component.[\[14\]](#)

Visualizations: Workflows and Pathways

Experimental Workflow

The general workflow for the phytochemical analysis of **(-)-Matairesinol** using a reference standard is depicted below.

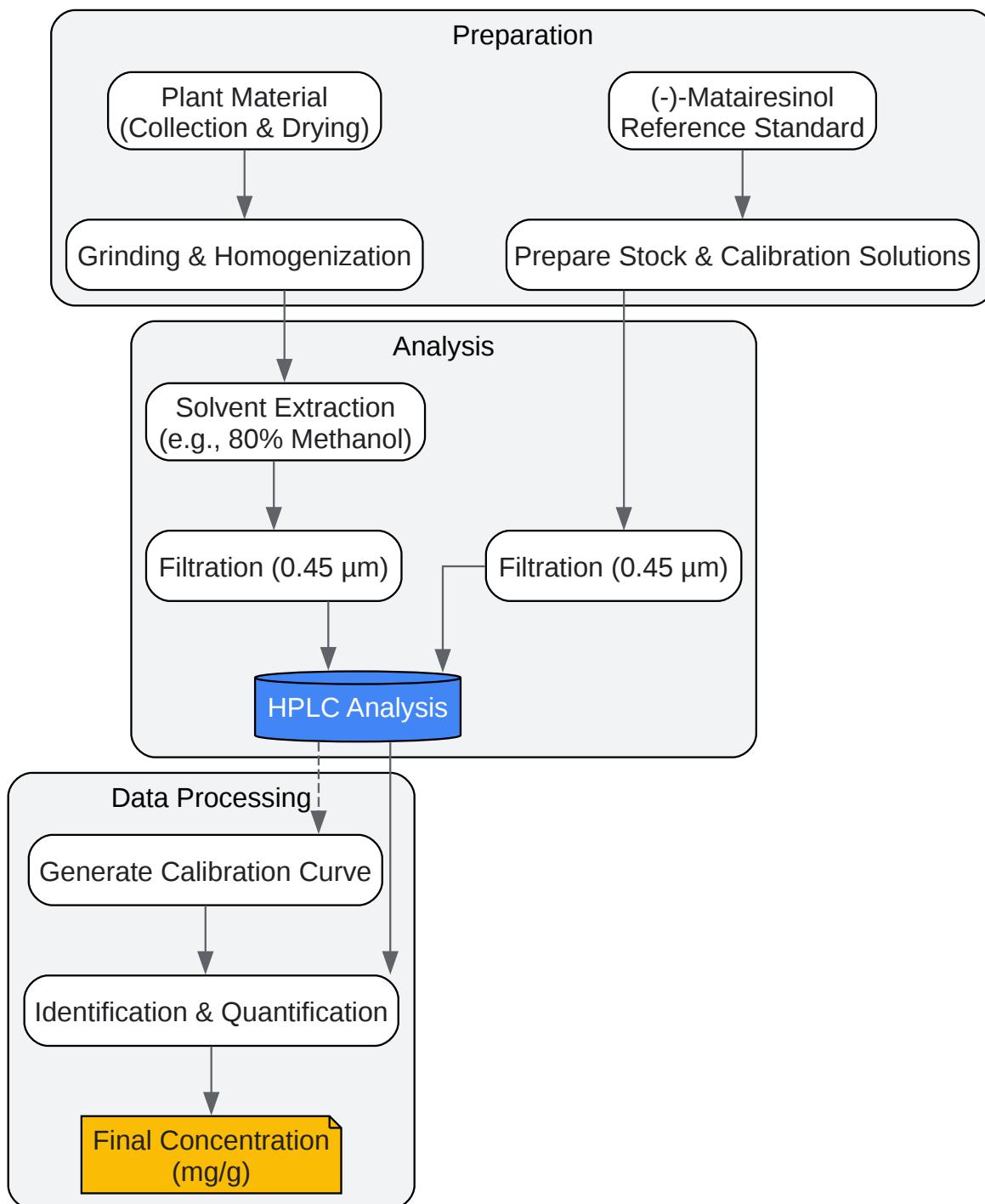
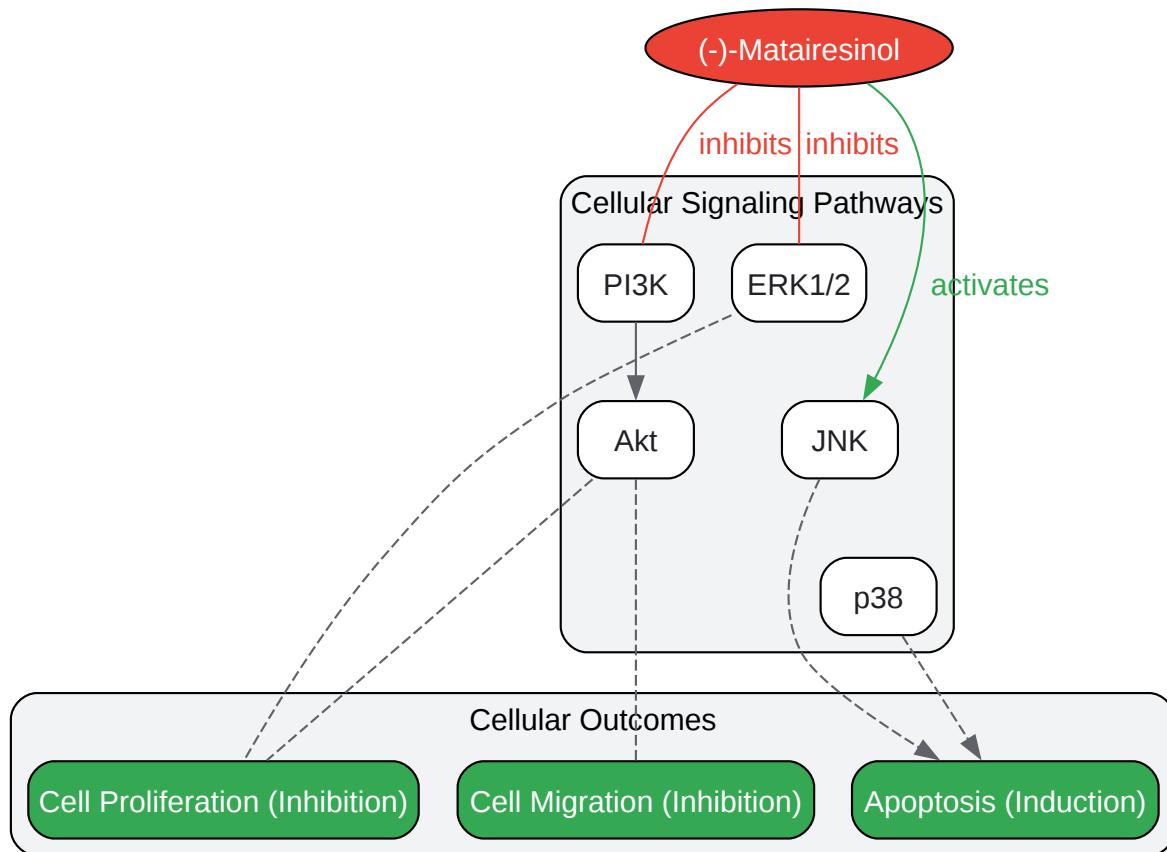
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Fig 1. General workflow for HPLC analysis of (-)-Matairesinol.

Signaling Pathway Modulation

(-)-Matairesinol has been shown to modulate several key signaling pathways, contributing to its anti-inflammatory and anticancer effects.^{[3][5][15]} A simplified diagram illustrates its inhibitory action on the PI3K/Akt and MAPK pathways, which are often dysregulated in cancer.
[\[5\]](#)



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Fig 2. Modulation of PI3K/Akt and MAPK pathways by **(-)-Matairesinol**.

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